

An In-depth Technical Guide to 2,4-Diphenyl-1,3-dioxolane

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Compound of Interest

Compound Name: 2,4-Diphenyl-1,3-dioxolane

Cat. No.: B15402274

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, synthesis, and experimental workflow for **2,4-Diphenyl-1,3-dioxolane**. This heterocyclic compound is of interest in various fields of chemical research and development due to its structural features.

Core Data Presentation

The fundamental molecular properties of **2,4-Diphenyl-1,3-dioxolane** are summarized in the table below for quick reference.

Property	Value
Molecular Formula	C ₁₅ H ₁₄ O ₂
Molecular Weight	226.27 g/mol

Experimental Protocols

A widely utilized method for the synthesis of 1,3-dioxolanes is the acid-catalyzed acetalization of an aldehyde with a 1,2-diol. For the synthesis of **2,4-Diphenyl-1,3-dioxolane**, benzaldehyde is reacted with 1-phenyl-1,2-ethanediol (styrene glycol) in the presence of an acid catalyst, with the removal of water to drive the reaction to completion.

Synthesis of 2,4-Diphenyl-1,3-dioxolane

Materials:

- Benzaldehyde
- 1-Phenyl-1,2-ethanediol (Styrene Glycol)
- p-Toluenesulfonic acid (catalytic amount)
- Toluene
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Separatory funnel
- Rotary evaporator

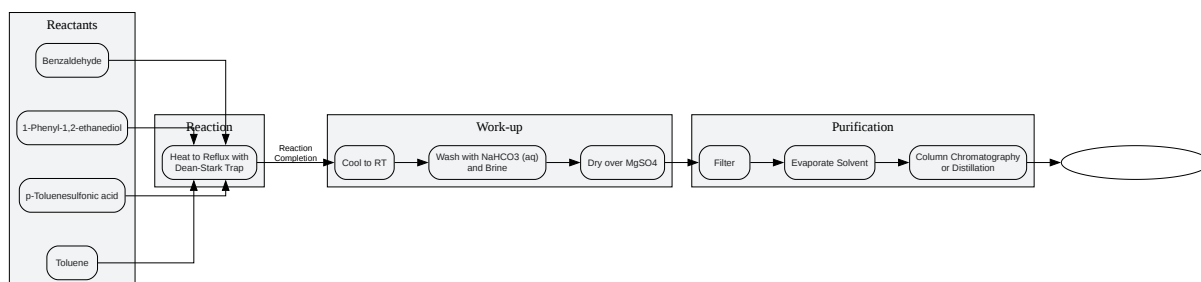
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine benzaldehyde (1 equivalent), 1-phenyl-1,2-ethanediol (1.1 equivalents), and a catalytic amount of p-toluenesulfonic acid in toluene.
- **Reaction Execution:** The reaction mixture is heated to reflux. The azeotropic removal of water via the Dean-Stark trap is monitored. The reaction is considered complete upon the cessation of water collection.
- **Work-up:**
 - The reaction mixture is allowed to cool to room temperature.

- The organic layer is washed with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with brine.
- The organic layer is then dried over anhydrous magnesium sulfate.
- Purification:
 - The drying agent is removed by filtration.
 - The solvent is removed under reduced pressure using a rotary evaporator to yield the crude product.
 - The crude product can be further purified by column chromatography or distillation under reduced pressure to obtain pure **2,4-Diphenyl-1,3-dioxolane**.

Mandatory Visualization

The following diagrams illustrate the key aspects of **2,4-Diphenyl-1,3-dioxolane** synthesis and structure.



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Caption: Synthesis workflow for **2,4-Diphenyl-1,3-dioxolane**.



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Caption: Acid-catalyzed reaction pathway for dioxolane formation.

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